

Large-Scale Synthesis of 5-Methoxy-2-methylthiopyrimidine: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Methoxy-2-methylthiopyrimidine

Cat. No.: B3121345

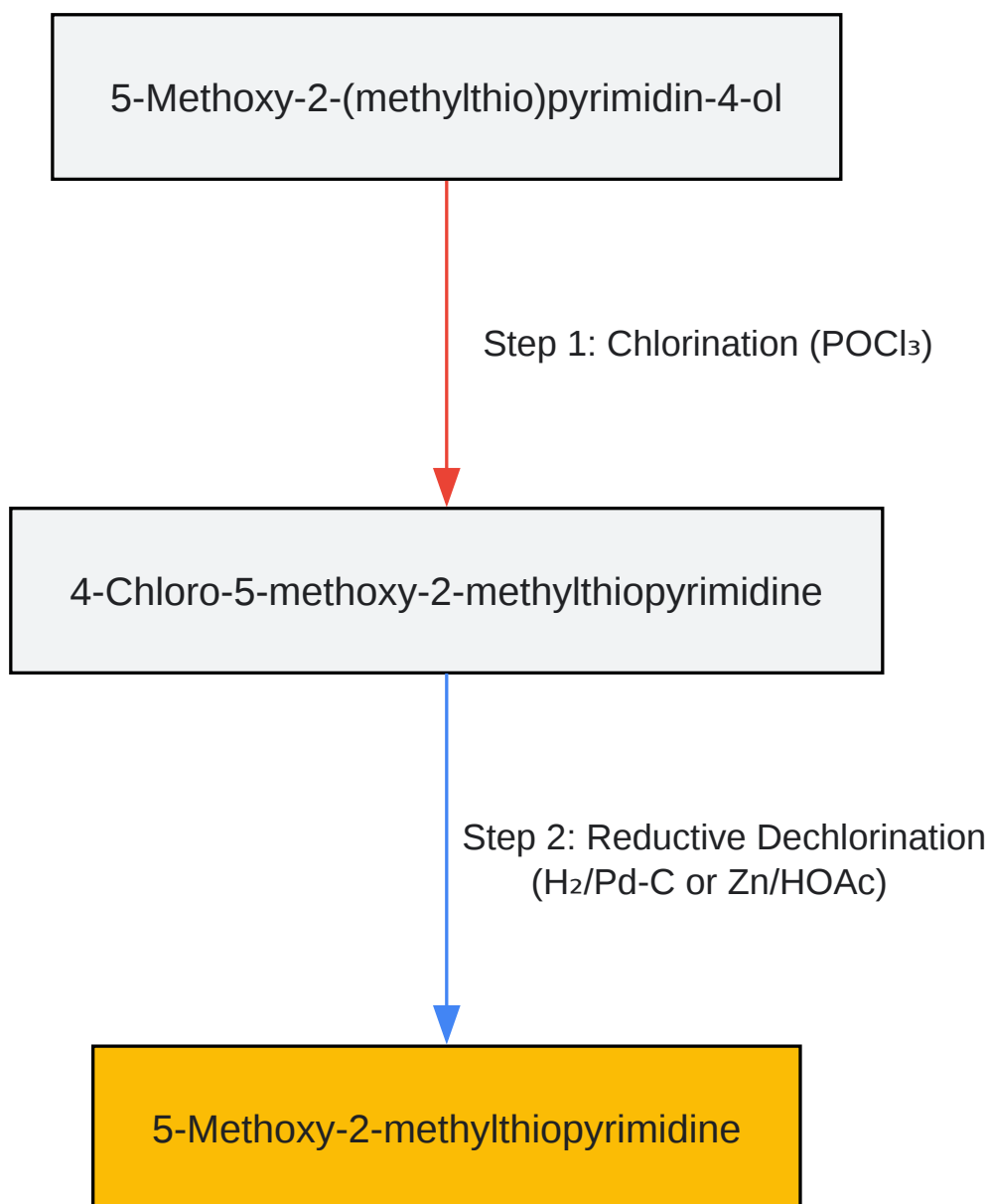
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This document provides detailed application notes and scalable protocols for the synthesis of **5-Methoxy-2-methylthiopyrimidine**, a key intermediate in pharmaceutical research. The outlined synthetic route is efficient, high-yielding, and adaptable for large-scale production, starting from the commercially available 5-Methoxy-2-(methylthio)pyrimidin-4-ol.

Overall Synthetic Scheme

The synthesis is a two-step process involving an initial chlorination of the starting material followed by a reductive dechlorination to yield the final product.



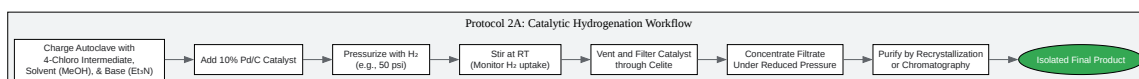
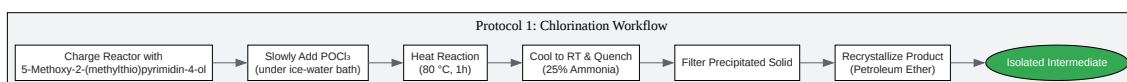
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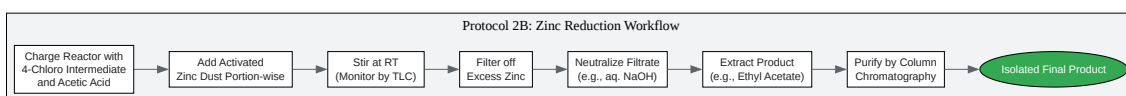
Caption: Overall two-step synthesis pathway.

Experimental Protocols

Protocol 1: Synthesis of 4-chloro-5-methoxy-2-methylthiopyrimidine (Chlorination)

This protocol describes the conversion of 5-methoxy-2-(methylthio)pyrimidin-4-ol to its 4-chloro derivative using phosphorus oxychloride (POCl_3). The procedure is adapted from established methods for chlorinating hydroxypyrimidines and is suitable for multigram preparations.^[1]





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References

- 1. researchgate.net [researchgate.net]
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